

# 3'-Methyl-4'-methoxyacetophenone: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 1-(4-Methoxy-3-methylphenyl)ethanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, spectroscopic data, and potential biological activities of 3'-Methyl-4'-methoxyacetophenone (IUPAC Name: **1-(4-methoxy-3-methylphenyl)ethanone**). This document is intended to be a valuable resource for professionals in research, chemical synthesis, and drug development.

## Core Properties and Data

3'-Methyl-4'-methoxyacetophenone, with the CAS Number 10024-90-5, is an aromatic ketone featuring a methoxy and a methyl substituent on the phenyl ring.<sup>[1]</sup> These functional groups are known to influence the biological activity of acetophenone derivatives.<sup>[2][3]</sup>

## Physicochemical Properties

While specific experimental data for the melting and boiling points of 3'-Methyl-4'-methoxyacetophenone are not readily available in the cited literature, data for structurally related compounds can provide estimations. For instance, 3-methoxyacetophenone has a boiling point of 239-241 °C.<sup>[4]</sup> The molecular weight of 3'-Methyl-4'-methoxyacetophenone is 164.20 g/mol .<sup>[1]</sup>

Property	Value	Reference
IUPAC Name	1-(4-methoxy-3-methylphenyl)ethanone	[1]
CAS Number	10024-90-5	[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	164.20 g/mol	[1]

## Spectroscopic Data Summary

Detailed spectroscopic analysis is crucial for the identification and characterization of 3'-Methyl-4'-methoxyacetophenone. Below is a summary of expected and reported spectroscopic data.

Spectroscopy	Key Data Points	Reference
<sup>1</sup> H NMR	Spectra available for viewing.	[1]
<sup>13</sup> C NMR	Spectra available for viewing.	[1]
Infrared (IR)	Capillary cell (neat) spectra available.	[1]
UV-Vis	Spectra available for viewing.	[1]
Mass Spectrometry	Predicted collision cross section values available.	[5]

## Synthesis of 3'-Methyl-4'-methoxyacetophenone

The primary route for the synthesis of 3'-Methyl-4'-methoxyacetophenone is the Friedel-Crafts acylation of 2-methylanisole with an acetylating agent such as acetyl chloride or acetic anhydride in the presence of a Lewis acid catalyst.[6]

## Experimental Protocol: Friedel-Crafts Acylation of 2-Methylanisole

This protocol is a representative procedure based on established methods for Friedel-Crafts acylation.[6]

Materials:

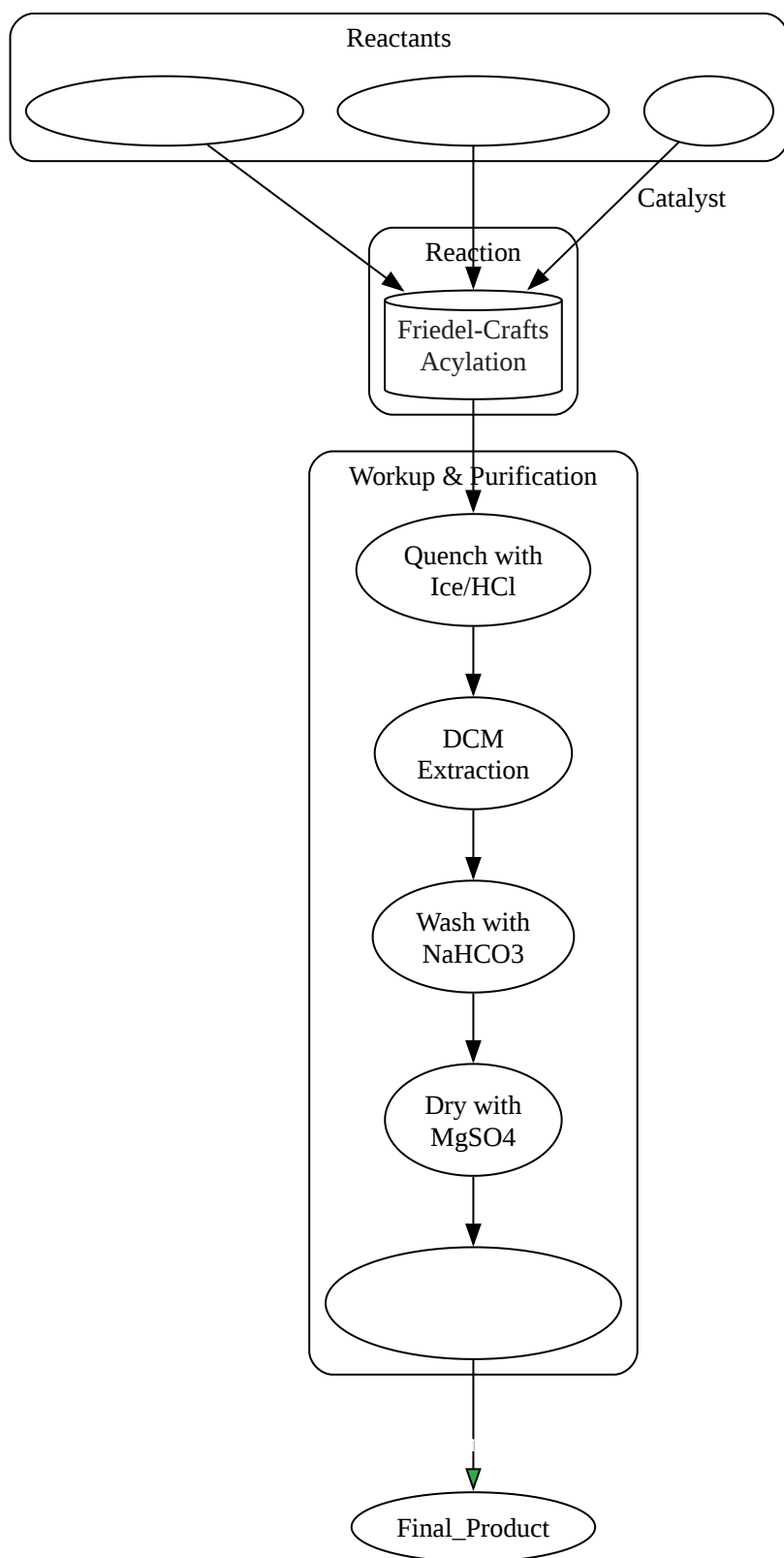
- 2-Methylanisole
- Acetyl chloride
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Hydrochloric acid ( $\text{HCl}$ ), concentrated
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ice

Procedure:

- In a round-bottomed flask equipped with a dropping funnel and a magnetic stirrer, suspend anhydrous aluminum chloride (1.1 equivalents) in dichloromethane under an inert atmosphere (e.g., nitrogen).
- Cool the suspension to 0 °C using an ice bath.
- Slowly add acetyl chloride (1.1 equivalents) dissolved in dichloromethane to the cooled suspension via the dropping funnel with continuous stirring.
- After the addition of acetyl chloride is complete, add 2-methylanisole (1.0 equivalent) dissolved in dichloromethane dropwise to the reaction mixture.
- Once the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for an additional 15 minutes.

- Quench the reaction by carefully and slowly pouring the mixture into a beaker containing ice and concentrated hydrochloric acid.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with a saturated sodium bicarbonate solution, followed by water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- The crude product can be purified by distillation or column chromatography.

## Synthesis Workflow Diagram``dot



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Caption: Postulated mechanism of action for 3'-Methyl-4'-methoxyacetophenone.

## Conclusion

3'-Methyl-4'-methoxyacetophenone is a versatile aromatic ketone with potential applications in medicinal chemistry and drug discovery. This technical guide provides a foundational understanding of its properties, synthesis, and potential biological relevance. The detailed experimental protocol and compiled data serve as a valuable starting point for researchers interested in exploring the therapeutic potential of this and related compounds. Further investigation into its specific biological activities and mechanism of action is highly encouraged.

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